

Personal protective equipment for handling 3-Hydroxysebacic acid

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Compound of Interest

Compound Name: 3-Hydroxysebacic acid

Cat. No.: B143112

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Essential Safety and Handling Guide for 3-Hydroxysebacic Acid

This guide provides crucial safety protocols and logistical plans for laboratory personnel handling **3-Hydroxysebacic acid**. Adherence to these procedures is vital for ensuring personal safety and minimizing environmental impact.

Chemical Identifier:

- Name: **3-Hydroxysebacic acid**
- CAS Number: 73141-46-5
- Molecular Formula: C₁₀H₁₈O₅[1]
- Molecular Weight: 218.25 g/mol [1][2]

Hazard Identification and Classification

3-Hydroxysebacic acid is classified with the following hazards:

- Acute Oral Toxicity (Category 4): Harmful if swallowed.[1]
- Skin Irritation (Category 2): Causes skin irritation.[2]

- Serious Eye Irritation (Category 2): Causes serious eye irritation.[2]
- Acute Aquatic Toxicity (Category 1): Very toxic to aquatic life.[1]
- Chronic Aquatic Toxicity (Category 1): Very toxic to aquatic life with long-lasting effects.[1]

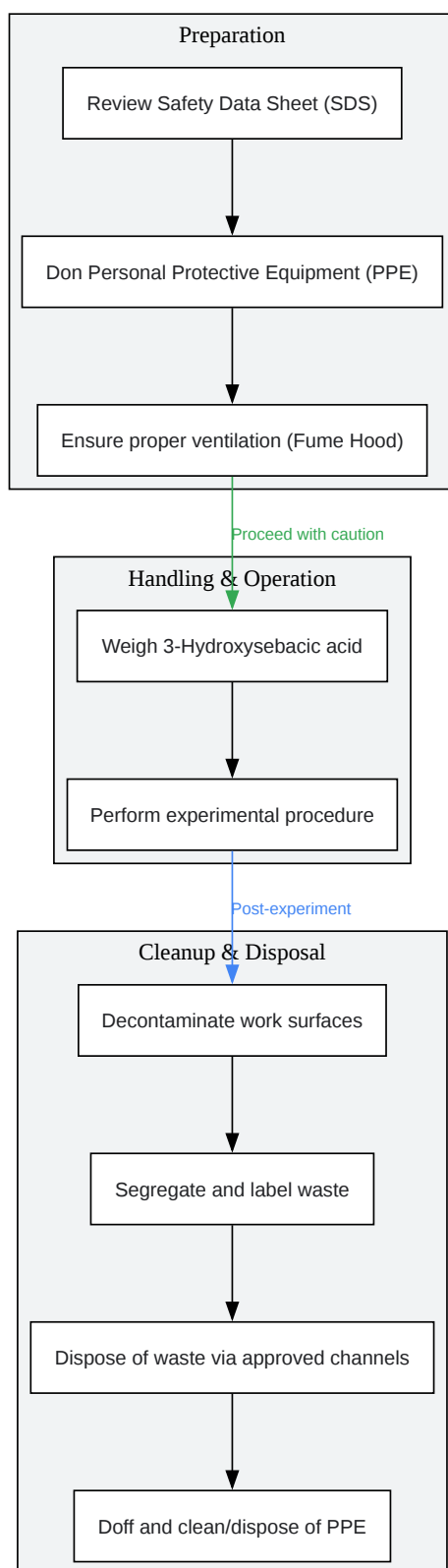
Hazard Classification	GHS Category	Signal Word	Hazard Statement
Acute toxicity, Oral	Category 4	Warning	H302: Harmful if swallowed.[1]
Skin corrosion/irritation	Category 2	Warning	H315: Causes skin irritation.[2]
Serious eye damage/eye irritation	Category 2	Warning	H319: Causes serious eye irritation.[2]
Acute aquatic toxicity	Category 1	Warning	H400: Very toxic to aquatic life.[1]
Chronic aquatic toxicity	Category 1	Warning	H410: Very toxic to aquatic life with long lasting effects.[1]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to mitigate the risks of exposure. The following table outlines the required equipment for handling **3-Hydroxysebacic acid**.

Body Part	Required PPE	Material/Standard	Rationale
Eyes/Face	Safety Goggles & Face Shield	ANSI Z87.1 compliant	Protects against splashes that can cause serious eye irritation.[3] A face shield offers broader protection for the entire face.[4]
Hands	Chemical-resistant gloves	Nitrile or Butyl rubber	Prevents skin irritation upon contact.[4][5] For high-volume applications, heavy-duty gloves are recommended.[3]
Body	Laboratory Coat or Chemical-resistant Apron	Standard lab coat; chemical-resistant for large quantities	Protects against incidental skin contact and contamination of personal clothing.[3][6]
Respiratory	Not generally required	N/A	Use in a well-ventilated area or a fume hood to avoid dust and aerosol formation.[1] If significant dust is generated, a respirator may be necessary.
Feet	Closed-toe shoes	Leather or other non-porous material	Protects feet from potential spills.[6]

Experimental Workflow for Handling 3-Hydroxysebacic Acid



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Caption: Workflow for the safe handling of **3-Hydroxysebacic acid**.

Operational and Disposal Plans

Handling and Storage:

- Handling: Avoid inhalation and contact with skin and eyes.[1] Prevent dust and aerosol formation.[1] Wash hands thoroughly after handling.[1] Do not eat, drink, or smoke in the work area.[1]
- Storage: Keep the container tightly sealed in a cool, well-ventilated area.[1] Store at 2-8°C. Store away from strong acids/alkalis and strong oxidizing/reducing agents.[1]

Spill Management:

- Evacuate: If a significant spill occurs outside a fume hood, evacuate the immediate area.[6]
- Contain: For small spills, contain the material.
- Neutralize: Neutralize spilled acid if appropriate.
- Collect: Use absorbent materials to clean up the spill.
- Dispose: Collect the spillage and place it in a sealed container for disposal as hazardous waste.[1] Spill debris is considered hazardous waste.[6]

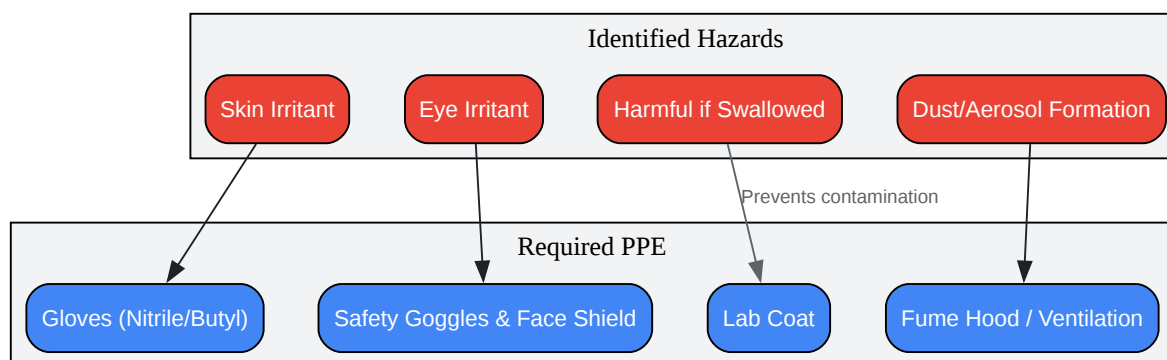
First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[1][7]
- Skin Contact: Remove contaminated clothing and rinse the affected skin area thoroughly with large amounts of water.[1] Seek medical attention if irritation persists.
- Ingestion: If swallowed, call a poison center or doctor.[1] Rinse the mouth with water.[1] Do NOT induce vomiting.[1]
- Inhalation: Move the person to fresh air. If breathing is difficult, provide respiratory support.[1]

Disposal Plan: All waste containing **3-Hydroxysebacic acid** must be treated as hazardous waste.

- Container Disposal: Dispose of the contents and container to an approved waste disposal plant.[1]
- Waste Segregation: Do not dispose of it in standard laboratory trash or down the drain. The material is very toxic to aquatic life.[1]
- Labeling: Ensure all waste containers are clearly and accurately labeled.

Logical Relationship for PPE Selection



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Caption: Rationale for PPE selection based on chemical hazards.

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